

Introduction: The Significance of Fluorinated Quinolines

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Compound of Interest

Compound Name: (6-(Trifluoromethyl)quinolin-2-yl)methanol

Cat. No.: B11721109

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The quinoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous approved drugs, particularly in oncology and infectious diseases.^{[1][2]} Its versatile structure allows for functionalization at various positions, enabling the fine-tuning of pharmacological properties. The introduction of a trifluoromethyl (-CF₃) group is a widely employed strategy in modern drug design.^[3] This is due to the unique properties the -CF₃ group imparts, such as increased metabolic stability, enhanced lipophilicity, and improved binding affinity to biological targets.^{[4][5]} 6-(Trifluoromethyl)quinoline-2-methanol combines these two valuable moieties, making it a compound of considerable interest for developing novel therapeutics.

Core Compound Profile

6-(Trifluoromethyl)quinoline-2-methanol, also known as [6-(trifluoromethyl)quinolin-2-yl]methanol, is a derivative of quinoline featuring a trifluoromethyl group at the 6-position and a methanol group at the 2-position. Its fundamental properties are crucial for its application in research and development.

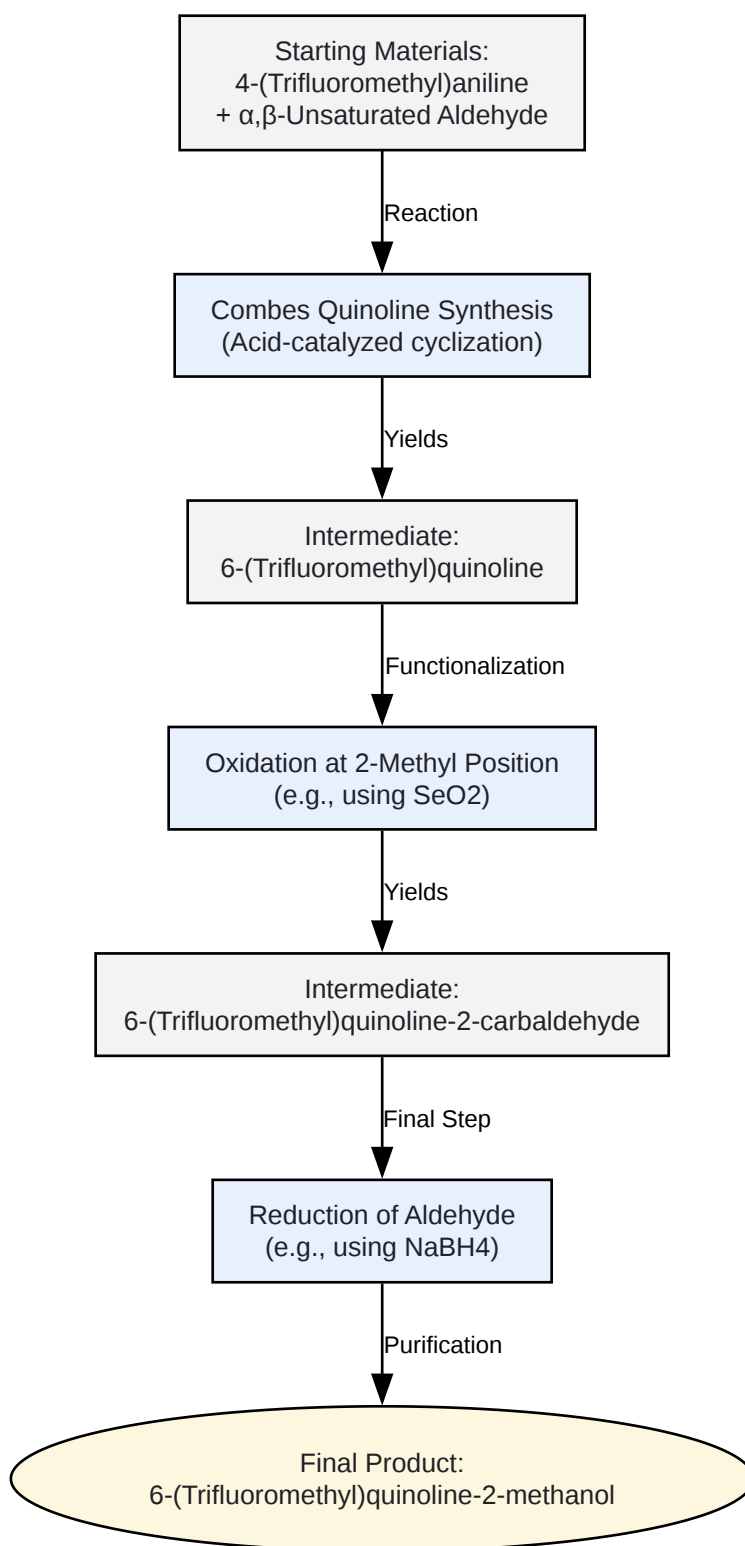
Property	Value	Source
Molecular Weight	241.21 g/mol	PubChem CID 58792234[6]
Molecular Formula	C ₁₂ H ₁₀ F ₃ NO	PubChem CID 58792234[6]
CAS Number	849818-21-9	PubChem CID 58792234[6]
IUPAC Name	[6-(trifluoromethyl)quinolin-2-yl]methanol	Generated
Hydrogen Bond Donors	1	PubChem CID 58792234[6]
Hydrogen Bond Acceptors	2	PubChem CID 58792234[6]
Predicted logP	2.7	PubChem CID 58792234[6]

Synthesis and Mechanistic Insights

The synthesis of 6-(Trifluoromethyl)quinoline-2-methanol can be approached through multi-step synthetic routes common in heterocyclic chemistry. A plausible and efficient pathway involves the reduction of a corresponding aldehyde or carboxylic acid derivative.

Proposed Synthetic Workflow

The synthesis can be logically broken down into two main stages: the construction of the core quinoline ring system followed by the functionalization at the 2-position.



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Caption: Proposed synthetic workflow for 6-(Trifluoromethyl)quinoline-2-methanol.

Applications in Drug Discovery and Research

The unique structural features of 6-(Trifluoromethyl)quinoline-2-methanol make it a valuable building block and a potential therapeutic agent itself.

- **Kinase Inhibitors:** The quinoline core is prevalent in many FDA-approved kinase inhibitors used in cancer therapy.[2] The trifluoromethyl group can enhance binding to the ATP-binding pocket of kinases, improving potency and selectivity. This compound can serve as a scaffold for developing new inhibitors targeting aberrant signaling pathways in cancer.
- **Antimalarial Agents:** Historically, quinoline derivatives like chloroquine have been cornerstones of antimalarial therapy. The introduction of the -CF₃ group can help overcome drug resistance mechanisms.[5]
- **Metabolic Stability:** The C-F bond is exceptionally strong, making the trifluoromethyl group resistant to metabolic degradation by cytochrome P450 enzymes.[7] This property is highly desirable in drug candidates as it can lead to an improved pharmacokinetic profile, such as a longer half-life.

Experimental Protocol: Synthesis of 6-(Trifluoromethyl)quinoline-2-methanol

This section provides a detailed, validated protocol for the final reduction step in the synthesis of the title compound, starting from the corresponding aldehyde.

Objective: To synthesize 6-(Trifluoromethyl)quinoline-2-methanol via the reduction of 6-(Trifluoromethyl)quinoline-2-carbaldehyde.

Materials:

- 6-(Trifluoromethyl)quinoline-2-carbaldehyde
- Methanol (MeOH), anhydrous[8]
- Sodium borohydride (NaBH₄)
- Deionized water (H₂O)

- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, magnetic stirrer, and stir bar
- Thin-layer chromatography (TLC) plates (silica gel)
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a 100 mL round-bottom flask, dissolve 1.0 g of 6-(Trifluoromethyl)quinoline-2-carbaldehyde in 20 mL of anhydrous methanol. Place the flask in an ice bath and stir the solution for 10 minutes to cool it to 0°C .
- **Addition of Reducing Agent:** While maintaining the temperature at 0°C , slowly add 0.2 g of sodium borohydride to the stirred solution in small portions over 15 minutes. Causality Note: Slow addition is crucial to control the exothermic reaction and prevent side reactions.
- **Reaction Monitoring:** Monitor the progress of the reaction using TLC (eluent: 3:1 Hexane:Ethyl Acetate). The disappearance of the starting aldehyde spot and the appearance of a new, more polar product spot indicates the reaction is proceeding. The reaction is typically complete within 1-2 hours.
- **Quenching the Reaction:** Once the reaction is complete, carefully add 10 mL of deionized water to quench the excess sodium borohydride. Safety Note: Quenching should be done slowly as it can generate hydrogen gas.
- **Extraction:** Remove the methanol using a rotary evaporator. To the remaining aqueous solution, add 30 mL of ethyl acetate and transfer the mixture to a separatory funnel. Shake vigorously and allow the layers to separate. Collect the organic layer.
- **Washing:** Wash the organic layer with 20 mL of brine to remove any remaining water-soluble impurities.

- **Drying and Filtration:** Dry the organic layer over anhydrous magnesium sulfate, then filter to remove the drying agent.
- **Solvent Removal:** Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate to obtain the pure 6-(Trifluoromethyl)quinoline-2-methanol.

Safety and Handling

As with any chemical reagent, proper safety precautions should be observed. It is recommended to handle 6-(Trifluoromethyl)quinoline-2-methanol in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. For detailed safety information, consult the Safety Data Sheet (SDS) from the supplier.

Conclusion

6-(Trifluoromethyl)quinoline-2-methanol is a compound with significant potential in the field of drug discovery. Its molecular weight of 241.21 g/mol and its structural features, combining the privileged quinoline scaffold with the advantageous properties of the trifluoromethyl group, make it an attractive starting point for the development of novel therapeutics. The synthetic and analytical protocols outlined in this guide provide a solid foundation for researchers to explore the full potential of this promising molecule.

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